

Zau8FV383Z (16alpha-Hydroxyepiandrosterone): An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Zau8FV383Z**, an identifier for the endogenous steroid 16alpha-Hydroxyepiandrosterone. As a metabolite of dehydroepiandrosterone (DHEA), this compound plays a significant role in human physiology, particularly in the biosynthesis of estrogens. This document summarizes its known properties, metabolic pathways, and potential mechanisms of action, and provides detailed experimental methodologies for its quantification.

Introduction

Zau8FV383Z, chemically known as 16alpha-Hydroxyepiandrosterone, is a C19 steroid and a significant metabolite of dehydroepiandrosterone (DHEA). It serves as a crucial intermediate in the metabolic pathway leading to the production of estriol, a major estrogen during pregnancy. [1] The biological activities and therapeutic potential of 16alpha-Hydroxyepiandrosterone are intrinsically linked to its role within the broader steroidogenic network. Understanding its physical and chemical characteristics is fundamental for the development of analytical methods for its detection and quantification, as well as for exploring its potential as a biomarker or therapeutic agent.

Physical and Chemical Properties



The fundamental physical and chemical properties of **Zau8FV383Z** (16alpha-Hydroxyepiandrosterone) are summarized in the table below. These properties are essential for its identification, purification, and handling in a laboratory setting.

Property	Value
Molecular Formula	C19H28O3
Molecular Weight	304.4 g/mol
IUPAC Name	(3β,16α)-3,16-Dihydroxyandrost-5-en-17-one
CAS Number	1232-73-1
Synonyms	Zau8FV383Z, 16α-hydroxy DHEA, 16-alpha- Hydroxydehydroepiandrosterone
Appearance	Solid
Solubility	Chloroform: 10 mg/ml
InChl Key	QQIVKFZWLZJXJT-DNKQKWOHSA-N
SMILES	C[C@]12[C@]3([H])INVALID-LINK O">C@([H])[C@@]4([H])INVALID-LINK(C(INVALID-LINKO)=O)C

Biological Significance and Mechanism of Action

16alpha-Hydroxyepiandrosterone is an endogenous steroid hormone with recognized estrogenic activity.[1] Its primary biological role is as an intermediate in the biosynthesis of estriol from DHEA.[1] This conversion is particularly significant during pregnancy.

The mechanism of action of 16alpha-Hydroxyepiandrosterone is thought to be closely related to that of its precursor, DHEA. DHEA and its metabolites have been shown to exert their effects through various pathways, including:

 Modulation of Neurotransmitter Receptors: DHEA can act as a positive allosteric modulator of the NMDA receptor and a negative allosteric modulator of the GABA-A receptor.



- Activation of Nuclear Receptors: DHEA has been shown to activate the peroxisome proliferator-activated receptor alpha (PPARα) and the constitutive androstane receptor (CAR).
- Conversion to More Potent Steroids: DHEA is a precursor to more potent androgens and estrogens, and its biological effects are often mediated through its conversion to these downstream hormones.
- ERK1/2 Signaling Pathway: Studies on DHEA have indicated its role in activating the ERK1/2 signaling pathway, which is involved in cell proliferation and differentiation.

While the specific signaling cascades for 16alpha-Hydroxyepiandrosterone are not yet fully elucidated, it is plausible that it shares some of these mechanisms with DHEA, in addition to its direct estrogenic effects.

Metabolic Pathway

16alpha-Hydroxyepiandrosterone is formed from DHEA through the action of the enzyme steroid 16-alpha-hydroxylase, a cytochrome P450 enzyme. It is then further metabolized to estriol. The following diagram illustrates the metabolic conversion of DHEA to 16alpha-Hydroxyepiandrosterone and its subsequent role in estriol synthesis.



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Metabolic pathway of DHEA to 16alpha-Hydroxyepiandrosterone.

Experimental Protocols Synthesis

While a specific, detailed, step-by-step protocol for the synthesis of 16alpha-Hydroxyepiandrosterone is not readily available in the public domain, the scientific literature describes general strategies for the synthesis of its derivatives. These methods typically involve the introduction of a hydroxyl group at the 16 α position of a DHEA backbone. One described



method involves the preparation of 17,17-dimethoxyandrost-5-ene-3beta,16alpha-diyl diacetate as an intermediate, which is then oxidized.[2] Another approach involves the epoxidation of an enol acetate followed by rearrangement.

Quantification in Biological Samples

The quantification of 16alpha-Hydroxyepiandrosterone in biological matrices such as plasma, serum, and seminal fluid is typically achieved using chromatographic methods coupled with mass spectrometry. Both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are powerful techniques for the sensitive and specific detection of this steroid.

4.2.1. Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

A published method for the identification of 16alpha-hydroxydehydroepiandrosterone in human seminal plasma utilizes GC-MS.[3] The general workflow for such an analysis is as follows:

- Extraction: The steroid is extracted from the biological matrix using a suitable organic solvent.
- Solvent Partition: Further purification is achieved through liquid-liquid partitioning.
- HPLC Separation: High-Performance Liquid Chromatography can be used for initial separation and purification of the analyte.
- Derivatization: To improve volatility and chromatographic behavior for GC-MS analysis, the extracted steroid is derivatized. A common derivatization is the formation of a pentafluorobenzyloxime trimethylsilyl ether derivative.[3]
- GC-MS Analysis: The derivatized sample is injected into the GC-MS system. The gas
 chromatograph separates the components of the mixture, and the mass spectrometer
 provides mass fragmentation patterns for identification and quantification. Selected Ion
 Monitoring (SIM) mode is often used to enhance sensitivity and selectivity by monitoring
 specific mass fragments of the target compound.
- 4.2.2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

Foundational & Exploratory





LC-MS/MS offers high sensitivity and specificity for the quantification of steroids in complex biological samples. A general protocol for the analysis of multiple steroids, which can be adapted for 16alpha-Hydroxyepiandrosterone, is outlined below:

• Sample Preparation:

- Internal Standard Addition: A deuterated internal standard is added to the sample to correct for matrix effects and variations in extraction efficiency and instrument response.
- Protein Precipitation: Proteins in the sample are precipitated using a solvent like acetonitrile and removed by centrifugation.
- Solid-Phase Extraction (SPE): The supernatant is loaded onto an SPE cartridge to further purify the sample and concentrate the analyte. The steroids are then eluted with an appropriate solvent.
- Reconstitution: The eluate is evaporated to dryness and reconstituted in the mobile phase for LC-MS/MS analysis.

LC Separation:

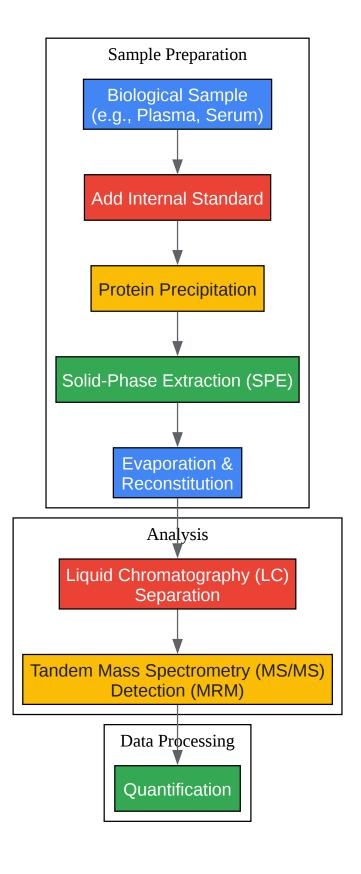
- The reconstituted sample is injected into a liquid chromatograph.
- Separation is achieved on a C18 or similar reversed-phase column using a gradient elution with a mobile phase typically consisting of water and an organic solvent (e.g., methanol or acetonitrile) with additives like formic acid or ammonium formate to improve ionization.

MS/MS Detection:

- The eluent from the LC is introduced into the mass spectrometer.
- The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode, where a
 specific precursor ion of the analyte is selected and fragmented, and a specific product ion
 is monitored for quantification. This highly selective technique minimizes interference from
 other compounds in the matrix.



The following diagram illustrates a typical experimental workflow for the quantification of 16alpha-Hydroxyepiandrosterone using LC-MS/MS.





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LC-MS/MS workflow for 16alpha-Hydroxyepiandrosterone.

Conclusion

Zau8FV383Z, or 16alpha-Hydroxyepiandrosterone, is a key steroid metabolite with important biological functions. This guide has provided a detailed summary of its physical and chemical properties, its role in metabolic pathways, and its potential mechanisms of action. The outlined experimental protocols for its quantification using advanced analytical techniques will be valuable for researchers in the fields of endocrinology, drug development, and clinical chemistry. Further research is warranted to fully elucidate the specific signaling pathways and physiological effects of this important endogenous compound.

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- To cite this document: BenchChem. [Zau8FV383Z (16alpha-Hydroxyepiandrosterone): An Indepth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15190844#zau8fv383z-physical-and-chemical-properties]

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